

# An In-depth Technical Guide to the Chemical Properties of 2,5-Dimethyldecane

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## Compound of Interest

Compound Name: 2,5-Dimethyldecane

Cat. No.: B098305

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## Introduction

**2,5-Dimethyldecane** is a branched-chain alkane, a saturated hydrocarbon with the chemical formula  $C_{12}H_{26}$ . As a member of the alkane family, it is a non-polar molecule, a characteristic that dictates many of its physical and chemical properties. This technical guide provides a comprehensive overview of the core chemical and physical properties of **2,5-dimethyldecane**, its CAS number for unambiguous identification, and detailed experimental protocols relevant to the determination of these properties. All quantitative data is summarized in structured tables for clarity and ease of comparison.

## Core Chemical and Physical Properties

The fundamental identifiers and key physical properties of **2,5-dimethyldecane** are summarized below.

Property	Value	Source
CAS Number	17312-50-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C12H26	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	170.33 g/mol	<a href="#">[5]</a>
Boiling Point	188 °C	<a href="#">[6]</a>
Melting Point	-78.15 °C (Calculated)	<a href="#">[7]</a>
Density	0.739 g/mL	<a href="#">[6]</a>

## Solubility Profile

Consistent with its non-polar aliphatic structure, **2,5-dimethyldecane** exhibits solubility characteristics governed by the "like dissolves like" principle.

Solvent	Solubility	Rationale
Water	Insoluble	As a non-polar hydrocarbon, 2,5-dimethyldecane cannot overcome the strong hydrogen bonding network of polar water molecules.
Non-Polar Organic Solvents	Soluble	Due to similar van der Waals intermolecular forces, it is expected to be readily soluble in solvents such as toluene, benzene, hexane, and other hydrocarbons.

## Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below, referencing standardized testing guidelines.

## Determination of Melting Point (ASTM D87)

The melting point of petroleum waxes and similar long-chain alkanes can be determined using the cooling curve method as described in ASTM D87.<sup>[8]</sup><sup>[9]</sup>

Methodology:

- A sample of the substance is melted and placed in a test tube.
- A thermometer is inserted into the molten sample.
- The test tube is placed in an air bath, which is then surrounded by a water bath maintained at a constant temperature.
- The temperature of the sample is recorded at regular intervals as it cools.
- A plateau in the cooling curve, where the temperature remains constant for a period, indicates the melting point.<sup>[9]</sup>

## Determination of Boiling Point

The boiling point can be determined using various methods, including distillation or the Thiele tube method, which is suitable for small sample volumes.

Methodology (Thiele Tube):

- A small amount of the liquid is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- The tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heat source is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Determination of Density

The density of liquid hydrocarbons is a fundamental property and can be measured using various techniques.

Methodology (Hydrometer or Pycnometer):

- **Hydrometer:** A calibrated hydrometer is gently placed into the liquid, and the density is read directly from the scale at the point where the liquid surface meets the hydrometer stem.
- **Pycnometer:** A pycnometer of a known volume is accurately weighed when empty, then filled with the liquid and weighed again. The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. Temperature control is crucial for accurate density measurements.

## Determination of Water Solubility (OECD Guideline 105)

The water solubility of a chemical substance is determined by the flask method or the column elution method as described in OECD Guideline 105.[\[2\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Methodology (Flask Method):

- An excess amount of the test substance is added to a flask containing purified water.
- The flask is agitated at a constant temperature for a sufficient period to reach equilibrium.
- The solution is then centrifuged or filtered to remove undissolved substance.
- The concentration of the substance in the clear aqueous phase is determined by a suitable analytical method (e.g., gas chromatography).

## Safety and Toxicity

A specific Safety Data Sheet (SDS) for **2,5-dimethyldecane** is not readily available in public databases. However, information from structurally similar branched alkanes, such as 2,5-dimethylhexane, can provide an indication of potential hazards.[\[13\]](#)

General Hazards of Branched Alkanes:

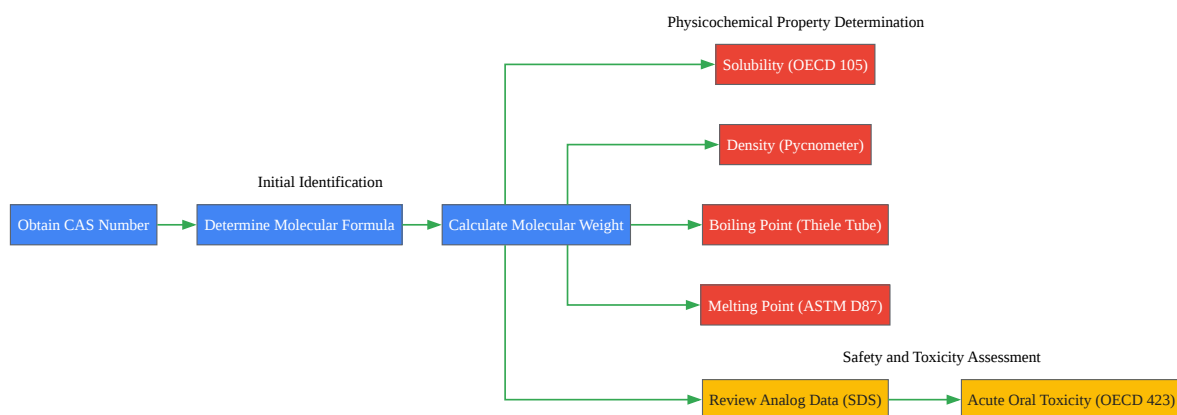
- Flammability: Lower molecular weight alkanes are flammable liquids and vapors.[13]
- Aspiration Hazard: If swallowed, they can enter the lungs and cause chemical pneumonitis.
- Skin and Eye Irritation: Prolonged or repeated contact may cause skin dryness and irritation. Direct contact may cause eye irritation.[13]
- Inhalation: High concentrations of vapor may cause dizziness, drowsiness, and respiratory tract irritation.

Acute Oral Toxicity (OECD Guideline 423):

The acute oral toxicity can be assessed using the Acute Toxic Class Method outlined in OECD Guideline 423.[14][15][16][17][18] This method involves a stepwise procedure with the use of a limited number of animals to classify the substance into a defined toxicity class based on the observed mortality.[14][15]

## Logical Workflow for Property Determination

The following diagram illustrates the logical workflow for the characterization of a chemical substance like **2,5-dimethyldecane**.



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Caption: Workflow for Chemical Characterization.

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